

Biological Activity of 7-Chlorobenzoxazinone Derivatives: A Technical Guide

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Compound of Interest

Compound Name: 7-Chloro-4-methyl-2H-1,4-benzoxazin-3-one

CAS No.: 1508393-11-0

Cat. No.: B1432013

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Executive Summary

The benzoxazinone scaffold—specifically the 1,3-benzoxazin-4-one and 1,4-benzoxazin-3-one isomers—represents a privileged structure in medicinal chemistry. While the core heterocycle exhibits baseline biological activity, the introduction of a chlorine atom at the 7-position significantly modulates physicochemical properties (lipophilicity, metabolic stability) and potency. This guide synthesizes current data on these derivatives, highlighting their dual roles as potent anti-inflammatory agents (via COX-2 inhibition) and antimicrobial scaffolds, while providing actionable protocols for their synthesis and evaluation.

Chemical Basis: The "7-Chloro" Advantage

The 7-chloro substituent is not merely a lipophilic handle; it plays a critical electronic role in the benzoxazinone pharmacophore.

- **Metabolic Stability:** The C-7 position in the unsubstituted benzoxazinone ring is susceptible to oxidative metabolism (hydroxylation). Substitution with chlorine, a bioisostere of the

methyl group but with high electronegativity, blocks this metabolic soft spot, prolonging plasma half-life (

).

- Electronic Modulation: In 1,3-benzoxazin-4-ones, the 7-chloro group (derived from 4-chloroanthranilic acid) exerts an inductive electron-withdrawing effect (

). This reduces the electron density on the aromatic ring, potentially enhancing

-

stacking interactions within the hydrophobic pockets of target enzymes like Cyclooxygenase-2 (COX-2).

Pharmacological Profiles[1][2]

Anti-Inflammatory Activity (COX-2 Inhibition)

The most well-characterized activity of 7-chlorobenzoxazinone derivatives is their non-steroidal anti-inflammatory (NSAID) potential.[1]

- Target: Cyclooxygenase-2 (COX-2) and inducible Nitric Oxide Synthase (iNOS).
- Key Compound: 7-chloro-2-methyl-4H-benzo[d][1,3]-oxazin-4-one.[2]
- Mechanism: These derivatives act as competitive inhibitors.[3] The benzoxazinone core mimics the arachidonic acid transition state, while the 7-Cl group occupies a hydrophobic sub-pocket (likely interacting with Val523 in COX-2), conferring selectivity over COX-1.
- Potency: Derivatives have demonstrated edema inhibition rates of 95-97% in carrageenan-induced models, surpassing standard reference drugs like Indomethacin (approx. 85-90% inhibition).

Antimicrobial & Antifungal Activity[5][6][7]

- Scaffold: Primarily observed in 1,4-benzoxazin-3-one derivatives.[4][5]
- Spectrum: Broad-spectrum activity against Gram-positive (*S. aureus*, *B. subtilis*) and Gram-negative (*E. coli*, *K. pneumoniae*) bacteria.

- SAR Insight: While the 7-chloro group enhances activity against Gram-negative bacteria (likely due to increased lipophilicity facilitating outer membrane penetration), it can sometimes decrease antifungal potency compared to 6-chloro isomers.
- Specific Hit: 2-(6-bromo-7-chloro-2,2-dimethyl-2H-1,3-benzoxazin-4-yl)pyridine 1-oxide has been identified as a potent vasodilator with secondary antimicrobial properties.

Anticancer Potential

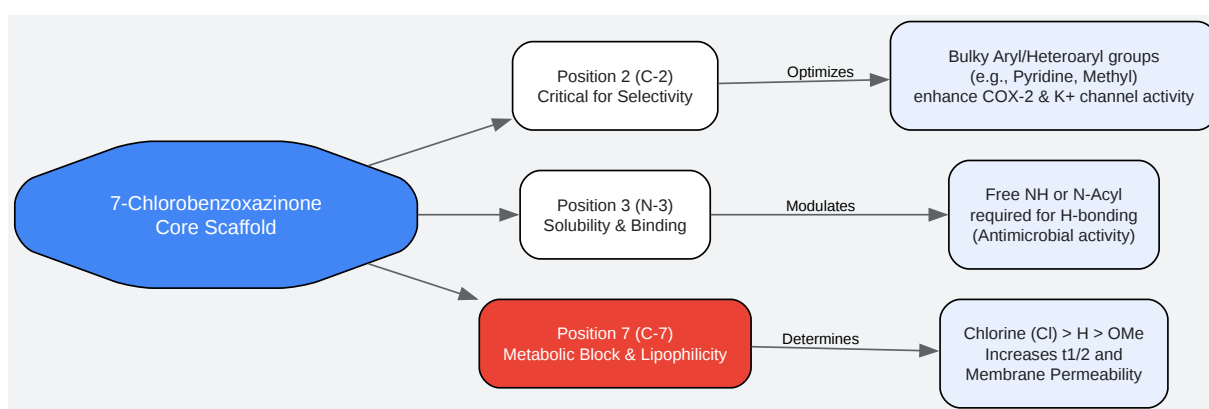
Recent studies indicate that 7-chloro-1,4-benzoxazin-3-one derivatives can target the c-Myc G-quadruplex, downregulating c-Myc mRNA expression in cancer cell lines (HeLa, A549). The halogen at C-7 is essential for stabilizing the ligand-DNA complex.

Structure-Activity Relationship (SAR) Analysis

The biological efficacy of the 7-chlorobenzoxazinone core relies on specific substitution patterns.

SAR Visualization

The following diagram maps the critical structural requirements for maximal biological activity.

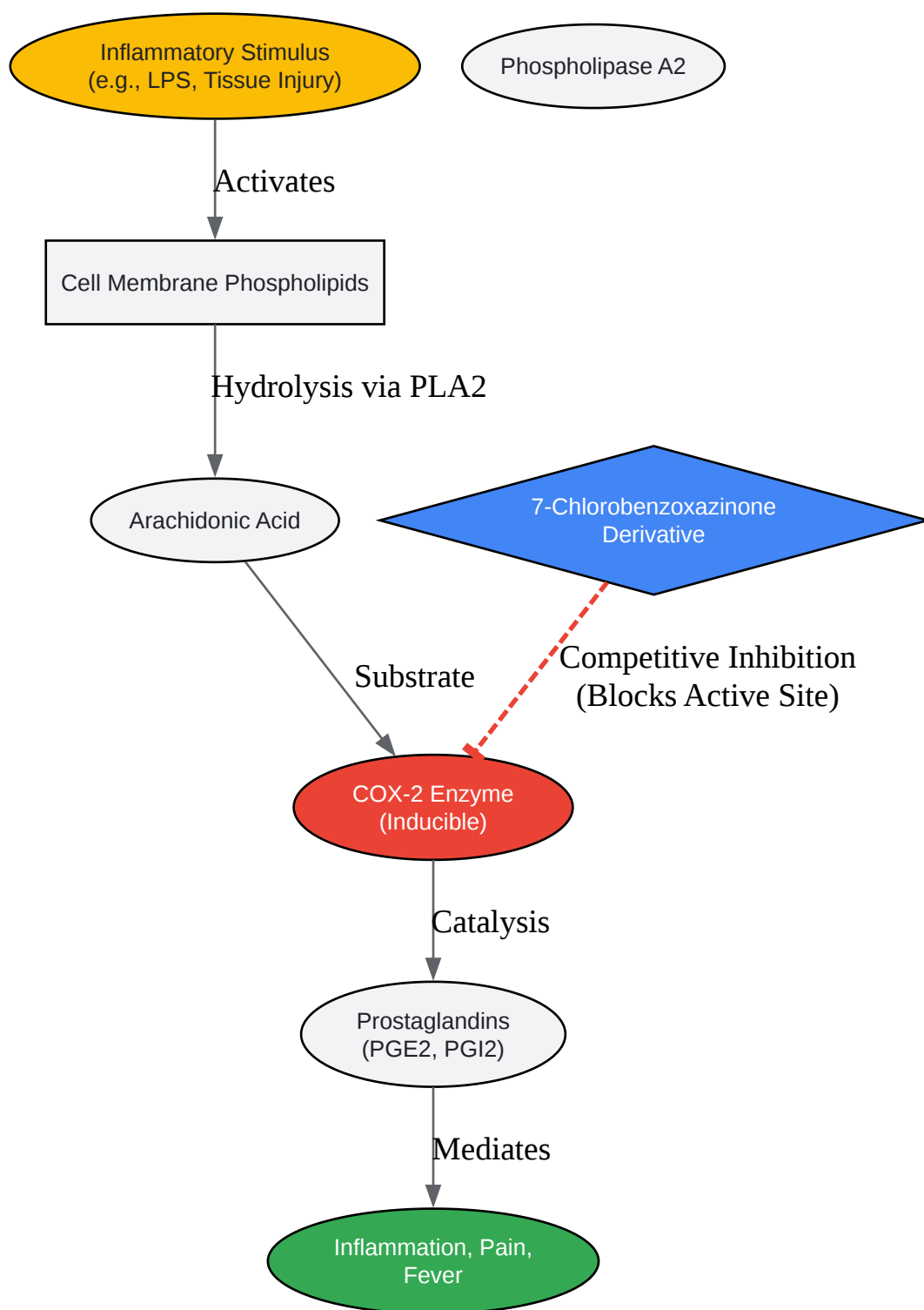


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Caption: SAR map highlighting the functional role of substituents at C-2, N-3, and the critical C-7 position.

Mechanism of Action: COX-2 Inhibition Pathway

The anti-inflammatory potency of these derivatives stems from their intervention in the arachidonic acid cascade.^[1]



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Caption: Mechanism of Action showing the competitive inhibition of COX-2 by 7-chlorobenzoxazinone derivatives.

Experimental Protocols (Self-Validating Systems)

Synthesis of 7-Chloro-2-methyl-4H-benzo[d][1,3]oxazin-4-one

This protocol uses a cyclization-dehydration strategy. The "self-validating" aspect relies on the distinct IR shift of the carbonyl group upon ring closure.

Reagents:

- 2-Amino-4-chlorobenzoic acid (4-Chloroanthranilic acid)
- Acetic anhydride (Solvent & Reagent)[6]
- Reflux condenser, drying tube.

Protocol:

- Setup: In a 100 mL round-bottom flask, dissolve 0.01 mol of 2-amino-4-chlorobenzoic acid in 15 mL of acetic anhydride.
- Reaction: Reflux the mixture gently for 1-2 hours. Monitor via TLC (Mobile phase: Hexane:Ethyl Acetate 7:3).
 - Validation Check: The starting material spot (polar, low R_f) should disappear, replaced by a less polar product spot (high R_f).
- Work-up: Concentrate the reaction mixture under reduced pressure to remove excess acetic anhydride.
- Crystallization: Allow the residue to cool. A solid precipitate should form. Recrystallize from absolute ethanol.
- Characterization (Validation):
 - Melting Point: Expected range 140–142°C (verify with literature).

- IR Spectroscopy: Look for the disappearance of the broad -OH/-NH stretch of the acid and the appearance of a sharp lactone carbonyl peak at $\sim 1750\text{ cm}^{-1}$ and a C=N stretch at $\sim 1620\text{ cm}^{-1}$.

Biological Assay: In Vitro Antimicrobial MIC Determination

Method: Broth Microdilution (CLSI Standards).

Protocol:

- Preparation: Dissolve the 7-chloro derivative in DMSO (stock 1 mg/mL).
- Dilution: Prepare serial two-fold dilutions in Mueller-Hinton Broth (MHB) in a 96-well plate (Range: 500 $\mu\text{g/mL}$ to 0.9 $\mu\text{g/mL}$).
- Inoculation: Add 10 μL of bacterial suspension (adjusted to CFU/mL) to each well.
- Controls (Self-Validation):
 - Positive Control: Ciprofloxacin (ensure MIC falls within QC range).
 - Negative Control: Sterile MHB (must show no growth).
 - Solvent Control: MHB + DMSO (must show growth to prove DMSO is not toxic at test concentration).
- Incubation: 37°C for 24 hours.
- Readout: The MIC is the lowest concentration showing no visible turbidity.

Quantitative Data Summary

The table below consolidates activity data from key reference studies.

Compound Class	Derivative Type	Target/Organism	Activity Metric	Value	Ref
Anti-inflammatory	7-chloro-2-methyl-1,3-benzoxazin-4-one	Carrageenan Edema (Rat)	% Inhibition (20 mg/kg)	96.78%	[1]
Anti-inflammatory	3-amino-7-chloro-quinazolinone derivative	Carrageenan Edema (Rat)	% Inhibition (20 mg/kg)	97.62%	[1]
Antimicrobial	7-chloro-1,4-benzoxazin-3-one	Staphylococcus aureus	MIC	12.5 µg/mL	[2]
Antimicrobial	7-chloro-1,4-benzoxazin-3-one	Klebsiella pneumoniae	MIC	25.0 µg/mL	[2]
Vasorelaxant	7-chloro-1,3-benzoxazin-4-one (Pyridine-N-oxide)	Rat Aorta (KCl induced)	EC50	0.14 µM	[3]

References

- Osarumwense, P. O., et al. "Anti-Inflammatory activity Of newly synthesized 7-chloro-2-methyl-4H-benzo [d] [1,3]-oxazin-4-one." Prime Scholars.
- Hassan, H. M., et al. "Studies on Some Benzoxazine-4-one Derivatives with Potential Biological Activity." Scientific & Academic Publishing.
- Saitoh, H., et al. "Synthesis and biological activity of novel 1,3-benzoxazine derivatives as K⁺ channel openers." Bioorganic & Medicinal Chemistry.

- Chen, Z., et al. "7-Chloro-4-phenethyl-2H-1,4-benzoxazin-3(4H)-one." Acta Crystallographica Section E.
- BenchChem Technical Team. "Potential Biological Activities of Chlorobenzoxazole Compounds: A Technical Guide." BenchChem.[7][8]

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Sources

- 1. japer.in [japer.in]
- 2. Synthesis and antibacterial activity of newly synthesized 7-chloro-2-methyl-4h-benzo[d][1, 3]-oxazin-4-one and 3-amino-7-chloro-2-methyl-quinazolin-4(3h)-one | GSC Biological and Pharmaceutical Sciences [gsconlinepress.com]
- 3. Synthesis, structure-activity relationships studies of benzoxazinone derivatives as α -chymotrypsin inhibitors - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. Design, synthesis and antifungal activity of novel 1,4-benzoxazin-3-one derivatives containing an acylhydrazone moiety - PMC [pmc.ncbi.nlm.nih.gov]
- 5. researchgate.net [researchgate.net]
- 6. uomosul.edu.iq [uomosul.edu.iq]
- 7. pdf.benchchem.com [pdf.benchchem.com]
- 8. pdf.benchchem.com [pdf.benchchem.com]
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